Introduction: The Analytical Imperative for Substituted Pyridines

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Compound of Interest

Compound Name:	*5-Bromo-2-methoxy-3-methylpyridine*
CAS No.:	*760207-87-2*
Cat. No.:	*B1291475*

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Substituted pyridines are fundamental heterocyclic scaffolds in modern drug discovery and agrochemicals. Their utility stems from the pyridine ring's unique electronic properties and its capacity for tailored functionalization. **5-Bromo-2-methoxy-3-methylpyridine** is one such molecule, serving as a key intermediate in the synthesis of more complex chemical entities.[1] Accurate and unambiguous characterization of these intermediates is a cornerstone of process development and quality control, ensuring the integrity of the final product.

Mass spectrometry (MS) stands as a primary analytical technique for this purpose, offering unparalleled sensitivity and structural elucidation capabilities from minimal sample quantities.[2] This guide provides an in-depth examination of the mass spectrometric behavior of **5-Bromo-2-methoxy-3-methylpyridine**, focusing on Electron Ionization (EI) Gas Chromatography-Mass Spectrometry (GC-MS). We will explore the predictable fragmentation pathways, outline a robust analytical protocol, and interpret the resulting mass spectrum. This document is intended for researchers, analytical chemists, and drug development professionals who require a practical and theoretically grounded understanding of this analysis.

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Anticipated Mass Spectrum and Fragmentation Pathways

The utility of EI-MS lies in its ability to generate a reproducible fragmentation pattern that serves as a molecular fingerprint.[3] The fragmentation of **5-Bromo-2-methoxy-3-methylpyridine** is governed by the interplay of the pyridine ring and its bromo, methoxy, and methyl substituents. The molecular weight of the compound is 202.05 g/mol , with a monoisotopic mass of approximately 200.9789 Da.[4]

A critical initial observation in the mass spectrum will be the molecular ion (M•+) peak. Due to the natural isotopic abundance of bromine (79Br ≈ 50.7%, 81Br ≈ 49.3%), the molecular ion will appear as a pair of peaks of nearly equal intensity (a 1:1 ratio doublet) at m/z 201 and 203. This isotopic signature is a definitive indicator of the presence of a single bromine atom in the ion.[5]

The primary fragmentation events are driven by the stability of the resulting ions and neutral losses. The most probable pathways are detailed below:

- Loss of a Methyl Radical ([M-15]+): The most facile fragmentation is often the loss of a methyl radical (•CH3) from the methoxy group. This cleavage is energetically favorable and results in a stable, resonance-delocalized cation. This will produce a characteristic isotopic doublet at m/z 186 and 188.

- Subsequent Loss of Carbon Monoxide ([M-15-28]+): Following the initial loss of the methyl radical, the resulting ion can undergo further fragmentation by expelling a neutral molecule of carbon monoxide (CO). This is a common pathway for ions containing a carbonyl or enolic oxygen. This would yield a fragment doublet at m/z 158 and 160.

- Loss of a Bromine Radical ([M-79/81]+): Cleavage of the C-Br bond results in the loss of a bromine radical (•Br). This fragmentation pathway leads to a prominent peak at m/z 122, corresponding to the 2-methoxy-3-methylpyridine cation. The absence of the bromine isotopic pattern for this fragment confirms the loss.

- Ring Fragmentation (Loss of HCN): Pyridine and its derivatives are known to undergo ring fragmentation, often by losing hydrogen cyanide (HCN).[6] This can occur from the [M-

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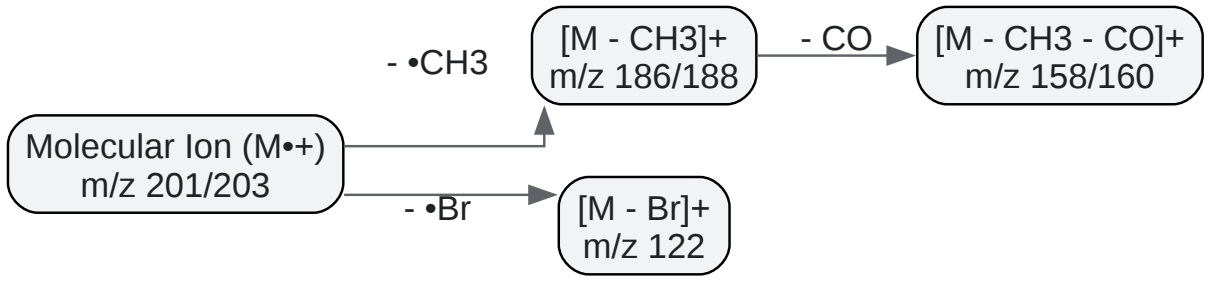
79/81]+ fragment (m/z 122), leading to smaller, less specific fragments in the lower mass range.

Data Presentation: Predicted Key Ions

Ion Description	Proposed Structure / Formula	Neutral Loss	Predicted m/z	Key Characteristics
Molecular Ion	[C7H8BrNO]•+	-	201 / 203	1:1 isotopic doublet, confirms bromine presence
Loss of Methyl	[C6H5BrNO]+	•CH3	186 / 188	1:1 isotopic doublet, indicates methoxy group
Loss of Methyl, then CO	[C5H5BrN]+	•CH3, CO	158 / 160	1:1 isotopic doublet
Loss of Bromine	[C7H8NO]+	•Br	122	Single peak, confirms loss of Br

Visualization of Fragmentation

The logical flow of these fragmentation events can be visualized as follows:



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Caption: Predicted EI fragmentation pathway for **5-Bromo-2-methoxy-3-methylpyridine**.

Experimental Protocol: GC-MS Analysis

This protocol outlines a standard method for the analysis of **5-Bromo-2-methoxy-3-methylpyridine** using a common single quadrupole GC-MS system. The selection of GC is predicated on the compound's volatility, making it an ideal technique for separation and introduction into the mass spectrometer.[7]

Sample Preparation

- Objective: To prepare a dilute, clean sample suitable for GC injection.
- Protocol:
  - Accurately weigh approximately 1 mg of **5-Bromo-2-methoxy-3-methylpyridine**.
  - Dissolve the sample in 1 mL of a high-purity volatile solvent (e.g., Dichloromethane or Ethyl Acetate) in a clean 1.5 mL autosampler vial.
  - Cap the vial immediately to prevent solvent evaporation.
  - The final concentration will be approximately 1 mg/mL. A further dilution to 10-100 µg/mL may be necessary depending on instrument sensitivity.

Instrumentation and Conditions

- Objective: To define the instrumental parameters for optimal separation and detection.
- System: A standard Gas Chromatograph coupled to a Mass Spectrometer with an Electron Ionization source.
- Gas Chromatography (GC) Conditions:
  - Injection Port: Split/Splitless injector.
  - Injection Mode: Split (e.g., 50:1 ratio) to avoid column overloading and peak tailing.

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- Injector Temperature: 250 °C. Causality: This temperature ensures rapid volatilization of the analyte without causing thermal degradation.
- Injection Volume: 1 µL.
- Carrier Gas: Helium (99.999% purity) at a constant flow rate of 1.0 mL/min.
- Column: A non-polar capillary column, such as a 30 m x 0.25 mm ID x 0.25 µm film thickness DB-5ms or equivalent. Causality: This column provides excellent separation for a wide range of semi-volatile compounds.
- Oven Temperature Program:
  - Initial Temperature: 60 °C, hold for 2 minutes.
  - Ramp: Increase temperature at a rate of 15 °C/min to 280 °C.
  - Final Hold: Hold at 280 °C for 5 minutes.

- Mass Spectrometry (MS) Conditions:
  - Ionization Mode: Electron Ionization (EI).
  - Ionization Energy: 70 eV. Causality: This is the standard energy for EI-MS, providing reproducible fragmentation patterns that are comparable to established spectral libraries like NIST.[8][9]
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
  - Scan Range:m/z 40 - 300. Causality: This range comfortably covers the molecular ion and all predicted major fragments.
  - Solvent Delay: 3 minutes. Causality: This prevents the high concentration of the injection solvent from entering and saturating the MS detector.

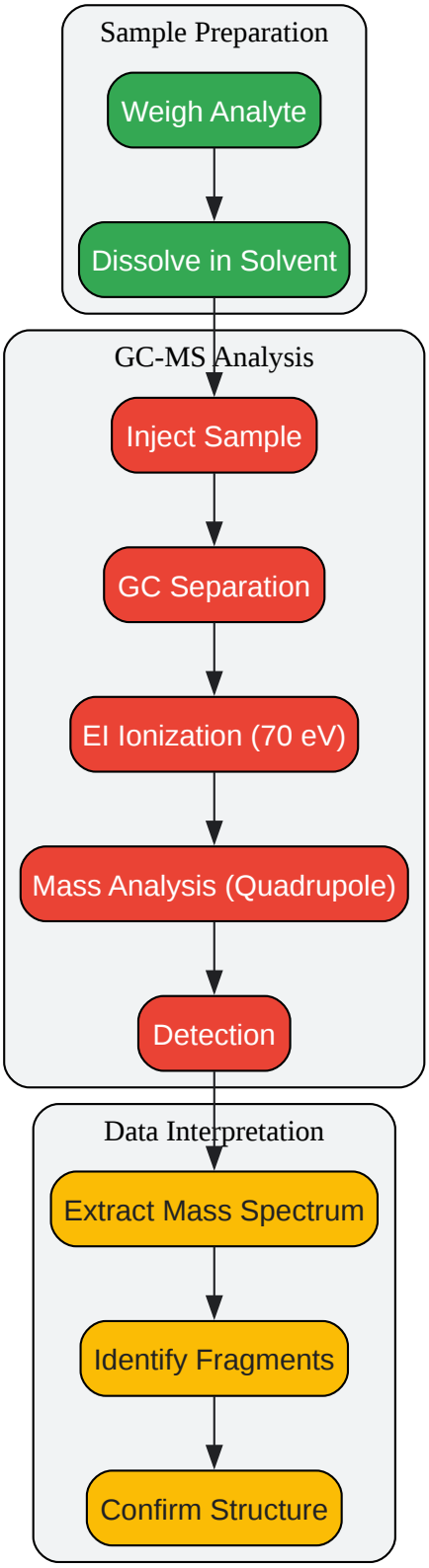
Data Acquisition and Analysis

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- Objective: To collect and interpret the mass spectral data.
- Protocol:
  - Inject the prepared sample into the GC-MS system.
  - Acquire the data using the parameters defined above.
  - Identify the chromatographic peak corresponding to **5-Bromo-2-methoxy-3-methylpyridine**.
  - Extract the mass spectrum from the apex of this peak.
  - Analyze the spectrum, identifying the molecular ion doublet (m/z 201/203) and the key fragment ions as detailed in the table above.
  - Compare the acquired spectrum against a reference library (if available) or the predicted fragmentation pattern for confirmation of identity.

Visualization of Experimental Workflow

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Caption: Standard workflow for the GC-MS analysis of a semi-volatile compound.

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Conclusion and Trustworthiness

The methodology described herein provides a self-validating system for the analysis of **5-Bromo-2-methoxy-3-methylpyridine**. The presence of the characteristic 1:1 bromine isotopic doublet in the molecular ion and its fragments serves as an internal confirmation of the elemental composition. The predictable fragmentation pattern, initiated by the logical loss of a methyl radical from the methoxy group, provides a robust fingerprint for structural confirmation. By adhering to the standardized GC-MS protocol, a researcher can generate reliable, reproducible data essential for advancing research and development objectives. This guide empowers scientists to not only acquire high-quality mass spectra but also to interpret them with confidence, grounded in the fundamental principles of mass spectrometry.

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